

# A Technical Guide to the Commercial Availability and Application of Estriol-d3

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Estriol-d3*

Cat. No.: *B15543769*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial landscape for **Estriol-d3**, a deuterated analog of the estrogenic metabolite Estriol. This document is intended for researchers, scientists, and professionals in drug development who require a reliable source of this stable isotope-labeled internal standard for quantitative analysis.

## Introduction to Estriol-d3

**Estriol-d3**, with the CAS number 79037-36-8, is an isotopically labeled form of Estriol where three hydrogen atoms have been replaced by deuterium.<sup>[1][2][3]</sup> This labeling results in a molecule with a higher molecular weight (approximately 291.40 g/mol) compared to endogenous Estriol, while maintaining nearly identical chemical and physical properties.<sup>[1][2][3]</sup> Its primary application in a research and drug development setting is as an internal standard for the accurate quantification of Estriol in biological matrices using mass spectrometry-based techniques, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS).<sup>[4][5][6]</sup> The use of a stable isotope-labeled internal standard is crucial for correcting for matrix effects and variations in sample preparation and instrument response, thereby ensuring the precision and accuracy of the analytical method.<sup>[4][6]</sup>

## Commercial Suppliers and Availability

A number of reputable chemical suppliers offer **Estriol-d3** for research purposes. The compound is typically supplied as a neat solid and its availability, purity, and offered quantities can vary between suppliers. It is important to note that **Estriol-d3** is intended for research use only and not for diagnostic or therapeutic applications.[3]

Supplier	CAS Number	Molecular Formula	Molecular Weight ( g/mol )	Purity	Available Quantities
LGC Standards	79037-36-8	C <sub>18</sub> H <sub>21</sub> D <sub>3</sub> O <sub>3</sub>	291.40	>95% (HPLC)	1 mg, 10 mg
Santa Cruz Biotechnology	79037-36-8	C <sub>18</sub> H <sub>21</sub> D <sub>3</sub> O <sub>3</sub>	291.40	Not specified	Contact for details
Invivochem	79037-36-8	C <sub>18</sub> H <sub>21</sub> D <sub>3</sub> O <sub>3</sub>	Not specified	≥98%	Contact for details
VIVAN Life Sciences	79037-36-8	C <sub>18</sub> H <sub>21</sub> D <sub>3</sub> O <sub>3</sub>	291.4	Not specified	Contact for details
Pharmaffiliates	79037-36-8	C <sub>18</sub> H <sub>21</sub> D <sub>3</sub> O <sub>3</sub>	291.4	Not specified	Contact for details
MedchemExpress	Not specified	Not specified	Not specified	Not specified	10 mg

Note: This table is based on publicly available information and may not be exhaustive. Researchers are advised to contact the suppliers directly for the most current product specifications, availability, and pricing.

## Experimental Protocol: Quantification of Estriol in Human Serum using LC-MS/MS with Estriol-d3 as an Internal Standard

The following is a representative experimental protocol for the quantification of Estriol in human serum. This protocol is for illustrative purposes and should be optimized for specific laboratory

conditions and instrumentation.

#### 1. Materials and Reagents:

- Estriol standard
- **Estriol-d3** (internal standard)
- Human serum samples
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid
- Solid-phase extraction (SPE) cartridges

#### 2. Sample Preparation:

- Thaw human serum samples at room temperature.
- Spike a known amount of **Estriol-d3** internal standard solution into each serum sample, calibration standard, and quality control sample.
- Vortex mix the samples thoroughly.
- Perform a protein precipitation step by adding cold methanol.
- Centrifuge the samples to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube.
- Perform solid-phase extraction (SPE) to further clean up the sample and concentrate the analytes.
- Elute the analytes from the SPE cartridge.
- Evaporate the eluate to dryness under a gentle stream of nitrogen.

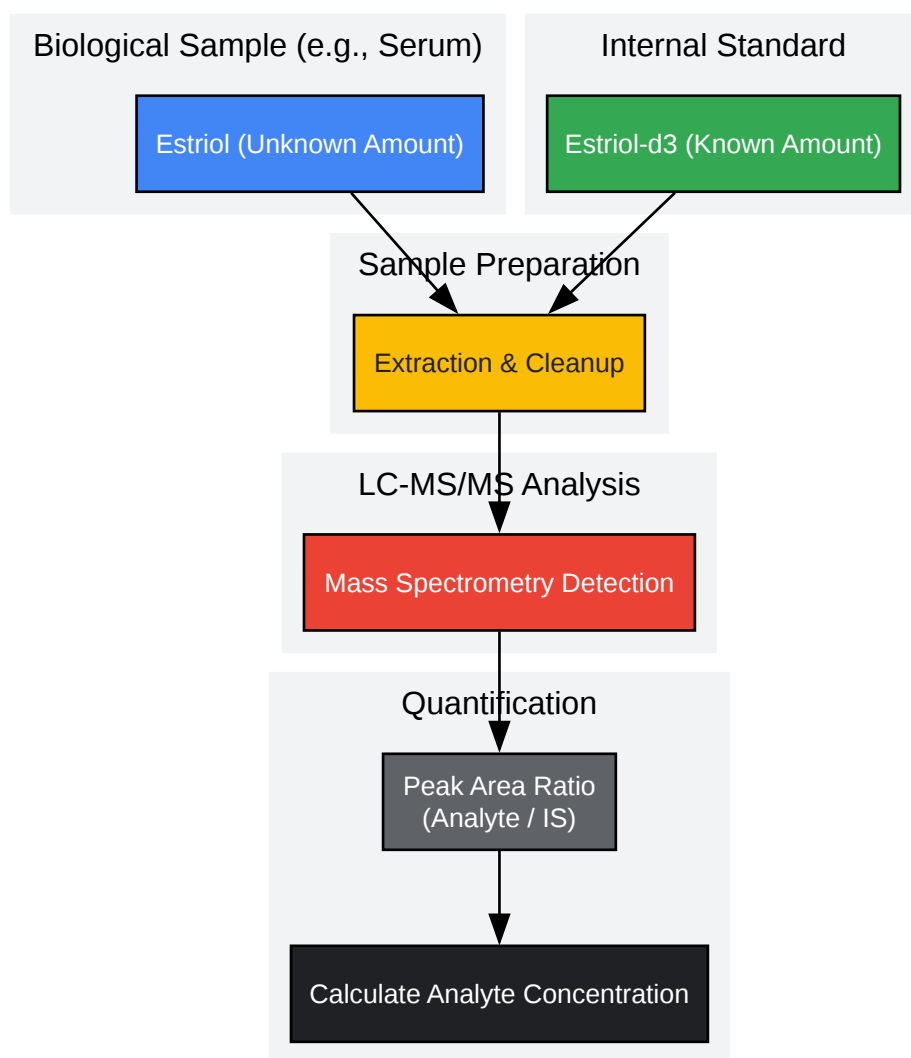
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

### 3. LC-MS/MS Analysis:

- Liquid Chromatography (LC):
  - Column: A suitable C18 reversed-phase column.
  - Mobile Phase: A gradient of water with 0.1% formic acid and methanol with 0.1% formic acid.
  - Flow Rate: Optimized for the specific column and system.
  - Injection Volume: Typically 5-10  $\mu\text{L}$ .
- Tandem Mass Spectrometry (MS/MS):
  - Ionization Mode: Electrospray ionization (ESI) in negative or positive ion mode, depending on the specific method.
  - Multiple Reaction Monitoring (MRM): Monitor the specific precursor-to-product ion transitions for both Estriol and **Estriol-d3**.
  - Data Analysis: Quantify the amount of Estriol in the samples by calculating the peak area ratio of the analyte to the internal standard and comparing it to a calibration curve.

## Logical Relationship in Quantitative Analysis

The following diagram illustrates the fundamental principle of using a stable isotope-labeled internal standard like **Estriol-d3** in quantitative mass spectrometry.



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Caption: Role of **Estriol-d3** in Quantitative Analysis.

## Experimental Workflow Diagram

The diagram below outlines the key steps involved in a typical experimental workflow for the quantification of Estriol using **Estriol-d3**.



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Caption: LC-MS/MS Quantification Workflow.

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## References

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)